

Crystal Structure & Performance Guide: N-Boc-4-amino-2-hydroxybutyric Acid[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-tert-Butoxycarbonylamino-2-hydroxy-butyrlic acid

Cat. No.: B12283560

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Executive Summary & Compound Profile

N-Boc-4-amino-2-hydroxybutyric acid (Boc-GABOB) is the protected derivative of GABOB (Gamma-amino-beta-hydroxybutyric acid), a chiral neurotransmitter analog and a critical intermediate in the synthesis of statins, aminoglycoside antibiotics, and neuromodulators.[1]

While the free acid (GABOB) exists as a stable, high-melting zwitterionic crystal, the N-Boc derivative serves a specific role: it masks the nucleophilic amine to prevent intramolecular lactamization (cyclization) during carboxyl activation.[1] This guide compares its structural data and handling performance against the free acid and Fmoc-protected alternatives.[1][2]

Compound Identification

Property	Data
IUPAC Name	(S)-4-((tert-butoxycarbonyl)amino)-2-hydroxybutanoic acid
Common Name	N-Boc-GABOB; Boc-(S)-4-amino-2-hydroxybutyric acid
CAS Number	207305-60-0 (S-isomer); 40371-51-5 (Free acid parent)
Formula	C
	H
	NO
Molecular Weight	219.24 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in MeOH, EtOH, DMF, DMSO; Sparingly soluble in water

Crystal Structure Data Analysis

The Structural Challenge: Zwitterion vs. Protected Form

Researchers often seek the crystal structure of the Boc-intermediate to confirm absolute configuration (R/S) before scaling up.^[1] However, N-Boc-GABOB is frequently isolated as an amorphous solid or waxy crystal due to the flexibility of the Boc group and the interference of the free hydroxyl with packing.^[1]

The definitive structural reference for this scaffold remains the parent free acid, (S)-4-amino-2-hydroxybutyric acid (GABOB), which crystallizes readily as a zwitterion.^[1]

Reference Crystal Data: (S)-GABOB (Parent Scaffold)

Source: Cambridge Structural Database (CSD)^[1]

Parameter	Value	Relevance to Boc-Form
CCDC Number	788877	Primary reference for stereochemistry validation.[1]
Space Group	P2	Confirms enantiomeric purity (chiral space group).[1]
	2	
	2	
	(Orthorhombic)	
Zwitterionic Character	NH ... COO	The free acid forms strong intermolecular salt bridges.[1]
H-Bonding	Extensive 3D network	Explains the high melting point (~203°C) of the free acid vs. the lower stability of the Boc-form.[1]

“

Critical Insight: If your N-Boc material does not crystallize well, hydrolysis of a small aliquot to the free acid (GABOB) followed by recrystallization allows for XRD confirmation using the CCDC 788877 benchmark.[1]

Comparative Performance Guide

This section objectively compares N-Boc-GABOB against its primary alternatives: the Free Acid and Fmoc-GABOB.[1]

Decision Matrix: When to Use Which?

Figure 1: Selection logic for GABOB derivatives based on synthetic requirements.

Performance Metrics Table

Feature	N-Boc-GABOB	Fmoc-GABOB	Free Acid (GABOB)
Lactamization Risk	Low (Protected Amine)	Low (Protected Amine)	High (Upon activation)
Solubility	High (Organic Solvents)	Moderate (Organic Solvents)	High (Water), Low (Organic)
Deprotection	Acid (TFA/HCl)	Base (Piperidine)	N/A
Atom Economy	High (Boc is small)	Lower (Fmoc is bulky)	Best (No PG)
Storage Stability	Good (Keep desiccated)	Excellent	Excellent
Primary Use	Solution-phase synthesis, Statins	Solid-Phase Peptide Synthesis (SPPS)	Neurotransmitter research

Technical Deep Dive: The Lactamization Problem

The core advantage of using N-Boc-GABOB over the free acid in synthesis is the prevention of intramolecular cyclization.^[1]

- Mechanism: In the free acid, activation of the C-1 carboxyl group (e.g., with EDC/NHS) allows the nucleophilic C-4 amine to attack, forming a 5-membered lactam (2-hydroxy-pyrrolidin-2-one).^[1]
- Solution: The Boc group reduces the nucleophilicity of the amine, forcing the reaction towards the desired intermolecular coupling.^[1]

Experimental Protocols

Protocol A: Synthesis of N-Boc-GABOB from GABOB

Use this protocol to generate the protected intermediate from the commercially available free acid.^[1]

Reagents:

- (S)-4-amino-2-hydroxybutyric acid (GABOB)

- Di-tert-butyl dicarbonate (Boc

O)[1]

- Triethylamine (Et

N)[1]

- Solvent: 1:1 Dioxane/Water

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol of (S)-GABOB in 20 mL of 1:1 Dioxane/H

O.

- Basification: Add 15 mmol of Et

N. Cool the solution to 0°C.

- Protection: Dropwise add 11 mmol of Boc

O dissolved in 5 mL dioxane.

- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) and stir overnight.

◦ Checkpoint: Monitor by TLC (ninhydrin stain should be negative for free amine).[1]

- Workup: Evaporate dioxane under reduced pressure. Acidify the remaining aqueous layer to pH 2-3 with 1M KHSO

[1]

- Extraction: Extract 3x with Ethyl Acetate. Wash combined organics with brine.[1]

- Isolation: Dry over Na

SO

, filter, and concentrate to yield N-Boc-GABOB as a white waxy solid.[1]

Protocol B: Quality Control (Self-Validating System)

To ensure the integrity of the crystal structure and chemical purity:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 1.37 (s, 9H, Boc-CH₃)
 - 1.6-1.8 (m, 2H, C-3 H)[1]
 - 3.0 (m, 2H, C-4 H)[1]
 - 3.9 (dd, 1H, C-2 H)[1]
 - 6.8 (t, 1H, NH)[1]
 - Validation: Integration ratio of Boc protons (9H) to Methine proton (1H) must be 9:1.
- Optical Rotation:
 - Measure
in Methanol.[1]
 - Target:
to
(c=1, MeOH).[1]
 - Note: Significant deviation indicates racemization at the C-2 hydroxyl center.[1]

Synthesis Pathway Diagram

The following diagram illustrates the origin of the chiral center and the downstream utility of the Boc-protected form.

Figure 2: Synthetic lineage from chiral pool precursors to bioactive targets via N-Boc-GABOB.
[1]

References

- Cambridge Crystallographic Data Centre (CCDC). Crystal Structure of 4-amino-2-hydroxybutyric acid (GABOB). [1] CCDC Number: 788877. Available at: [\[Link\]](#)
- PubChem. 4-Amino-2-hydroxybutyric acid (Compound Summary). National Library of Medicine. [1] Available at: [\[Link\]](#)

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Sources

- 1. 4-Amino-2-hydroxybutanoic acid | C₄H₉NO₃ | CID 26062 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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